

Butyl 2-chloropropanoate boiling point and density

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Compound of Interest

Compound Name: *Butyl 2-chloropropanoate*

CAS No.: *54819-86-2*

Cat. No.: *B1266183*

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Technical Guide: Butyl 2-Chloropropanoate

Precision Parameters, Synthesis Protocols, and Application in Chiral Chemistry

Executive Summary

Butyl 2-chloropropanoate (n-butyl 2-chloropropionate, CAS 54819-86-2) is a critical alkyl ester intermediate used primarily in the synthesis of optically active herbicides (aryloxyphenoxypropionates) and pharmaceutical building blocks. Its value lies in its structural versatility: it possesses a leaving group (

-chlorine) susceptible to nucleophilic substitution and an ester moiety amenable to hydrolysis or transesterification.

This guide provides a rigorous technical analysis of its physicochemical properties, focusing on the pressure-dependence of its boiling point and density—critical factors for process engineers designing vacuum distillation units. Furthermore, we detail a self-validating synthesis protocol via the chlorination of butyl lactate, a method preferred for maintaining enantiomeric purity in chiral applications.

Physicochemical Profile

The physical constants of **butyl 2-chloropropanoate** are governed by the lipophilic butyl chain counterbalancing the polar

-chloro ester group. This results in a compound with moderate volatility and a density close to that of water, yet immiscible with it.[\[1\]](#)

Table 1: Core Physical Properties

Property	Value / Range	Conditions	Note
CAS Number	54819-86-2	-	Distinct from Butyl Chloroacetate (CAS 590-02-3)
Molecular Weight	164.63 g/mol	-	-
Boiling Point (Atm)	184.5 ± 8.0 °C	760 mmHg	Extrapolated; thermal degradation risk at this temp.
Boiling Point (Vac)	66 – 69 °C	1.0 mmHg	Recommended distillation range [1] .
Density	1.00 – 1.02 g/mL	20 °C	Lower than methyl ester (1.075 g/mL) due to butyl chain volume.
Refractive Index	1.42 – 1.43	20 °C	Useful for quick purity checks.
Flash Point	~74.5 °C	Closed Cup	Combustible liquid (Class IIIA).
Solubility	Immiscible	Water	Soluble in EtOH, Et2O, Acetone.

“

Critical Distinction: Researchers must not confuse this compound with Butyl Chloroacetate (CAS 590-02-3). While boiling points are similar (~183°C), their reactivity profiles differ significantly due to the steric hindrance of the methyl group at the alpha position in 2-chloropropanoate.

Thermodynamic Analysis: Boiling Point & Density

3.1 Pressure-Temperature Causality

Distilling **butyl 2-chloropropanoate** at atmospheric pressure (184.5°C) is ill-advised due to the risk of elimination reactions (dehydrohalogenation) or racemization if the product is chiral.

- Vacuum Distillation Logic: Reducing pressure to <10 mmHg is essential. The boiling point drops logarithmically with pressure.
- Nomograph Application: Using the Clausius-Clapeyron relation, a setpoint of 66–69°C at 1 mmHg provides the optimal balance between evaporation rate and thermal stability.

3.2 Density Trends

Unlike simple alkyl esters where density decreases significantly with chain length, the heavy chlorine atom maintains the density of **butyl 2-chloropropanoate** near unity (1.01 g/mL).

- Process Implication: In aqueous workups, phase separation can be slow if the aqueous layer has a similar density (e.g., dilute brine). It is recommended to use saturated NaCl (density ~1.2 g/mL) to ensure the organic ester layer floats, preventing emulsion formation.

Experimental Protocol: Synthesis via Thionyl Chloride

This protocol describes the conversion of n-butyl lactate to n-**butyl 2-chloropropanoate**. This route is superior to direct esterification of 2-chloropropionic acid because it allows for the use of chiral lactate pools (e.g., L-butyl lactate) to generate chiral chlorides (with inversion of

configuration if using SOCl₂/Pyridine, or retention via double inversion mechanisms depending on specific conditions).

4.1 Reaction Mechanism & Causality

The hydroxyl group of the lactate is converted to a chlorosulfite intermediate, which then collapses to the chloride.

- Reagent: Thionyl Chloride ().
- Catalyst: Pyridine (sequesters HCl, preventing acid-catalyzed degradation).
- Byproducts:
(gas) and
(gas) – drives reaction entropy.

4.2 Step-by-Step Methodology

Reagents:

- n-Butyl Lactate (1.0 equiv)
- Thionyl Chloride (1.1 equiv)
- Pyridine (0.05 - 1.0 equiv, depending on chirality requirements)
- Solvent: Dichloromethane (DCM) or neat (if temperature is controlled).

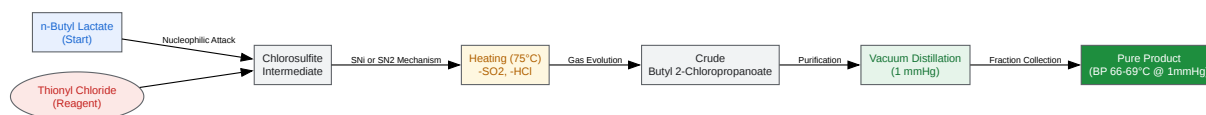
Workflow:

- Setup: Equip a 3-neck Round Bottom Flask (RBF) with a reflux condenser, pressure-equalizing addition funnel, and a scrubber trap (NaOH) for acidic gases.
- Charging: Add n-butyl lactate and pyridine to the flask. Cool to 0–5°C.
- Addition: Add

dropwise over 2 hours. Causality: Slow addition prevents thermal runaway and minimizes byproduct formation.

- Heating: Once addition is complete, warm to room temperature, then heat to 70–75°C for 2 hours to drive the evolution to completion.
- Degassing: Apply a mild vacuum (200 mmHg) to remove residual gases.
- Purification: Perform fractional distillation under high vacuum. Collect the fraction boiling at 66–69°C (1 mmHg).

4.3 Visualization: Synthesis & Purification Logic



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Caption: Figure 1. Conversion of butyl lactate to **butyl 2-chloropropanoate** via chlorosulfite intermediate, followed by vacuum fractionation.

Quality Control & Characterization

To ensure the product meets "Drug Development" standards (purity >98%), the following self-validating checks are required:

- Refractive Index Check:
 - Measure at 20°C. Target range: 1.420 – 1.430.
 - Logic: A value <1.41 suggests residual butanol; >1.44 suggests polymerization or high-boiling impurities.

- GC-FID Analysis:
 - Column: DB-5 or equivalent non-polar capillary column.
 - Profile: The ester peak should be the dominant major peak. Look for the "lactate" peak (starting material) which elutes earlier due to hydrogen bonding differences on some columns, or later depending on silylation.
- Density Verification:
 - Weigh exactly 1.00 mL. Mass should be 1.01 ± 0.01 g. Significant deviation indicates water contamination (lighter) or polychlorinated byproducts (heavier).

Applications in Drug Development

Butyl 2-chloropropionate serves as a Chiral Synthon.

- Nucleophilic Substitution: The chlorine atom at the C2 position is an excellent leaving group. Reaction with phenols (in the presence of) yields aryloxypropionates, a scaffold found in lipid-lowering agents and herbicides.
- Kinetic Resolution: Lipases can be used to hydrolyze the ester enantioselectively, enriching the optical purity of the remaining ester or the produced acid.

References

- EvitaChem. (2025). **Butyl 2-chloropropionate** Physical Properties and Safety Data. Retrieved from [2](#)
- Google Patents. (1982). Process for the preparation of an alkyl 2-chloropropionate by chlorinating an alkyl lactate (US4334083A). Retrieved from [3](#)
- PubChem. (2025).[\[4\]](#) **Butyl 2-chloropropionate** Compound Summary (CID 123534).[\[4\]](#) National Library of Medicine.[\[4\]](#) Retrieved from [5\[6\]](#)
- Cheméo. (2025). Chemical Properties of 2-Chloropropionic acid butyl ester. Retrieved from [7](#)

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Sources

- 1. nbinno.com [nbinno.com]
- 2. Buy Butyl 2-chloropropanoate (EVT-1597581) | 54819-86-2 [evitachem.com]
- 3. US4334083A - Process for the preparation of an alkyl 2-chloropropionate by chlorinating an alkyl lactate - Google Patents [patents.google.com]
- 4. Butyl 2-chloropropanoate | C7H13ClO2 | CID 123534 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Chloropropanoic acid butyl ester (CAS 54819-86-2) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 6. 590-02-3[Butyl 2-chloroacetate]- Acmec Biochemical [acmec.com.cn]
- 7. 2-Chloropropanoic acid butyl ester (CAS 54819-86-2) - Chemical & Physical Properties by Cheméo [cheméo.com]
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